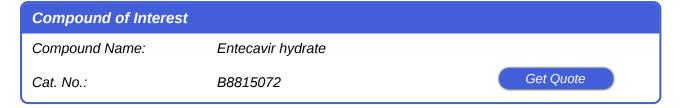


Application Notes and Protocols for the Dissolution of Entecavir Hydrate in DMSO

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Entecavir hydrate** stock solutions in dimethyl sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Product Information and Solubility

Entecavir hydrate is an antiviral compound that acts as a selective inhibitor of the hepatitis B virus (HBV) reverse transcriptase.[1] It is supplied as a white to off-white crystalline solid and is sparingly soluble in aqueous solutions.[1][2][3] For research applications, it is commonly dissolved in organic solvents to create concentrated stock solutions.

Table 1: Solubility of **Entecavir Hydrate** in Various Solvents

Solvent	Solubility	Source
DMSO	~10-59 mg/mL	[3][4]
Dimethyl formamide (DMF)	~10-14 mg/mL	[1][2][3]
Ethanol	~0.1-2 mg/mL	[1][2][5]
Water	Sparingly soluble/Insoluble	[3][5][6]
Methanol	Soluble (10mg/ml)	[3]



Note: The solubility of **Entecavir hydrate** in DMSO can be affected by the purity of the DMSO. It is recommended to use fresh, anhydrous DMSO to achieve maximum solubility, as moisture absorption can reduce solubility.[5][6]

Experimental Protocols Materials and Equipment

- Entecavir hydrate powder
- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM Entecavir Hydrate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common concentration for in vitro assays. The molecular weight of **Entecavir hydrate** ($C_{12}H_{15}N_5O_3 \cdot H_2O$) is 295.29 g/mol .[4][5]

Calculation:

To prepare a 10 mM (0.01 M) solution, the required mass of **Entecavir hydrate** can be calculated using the following formula:

Mass (mg) = Molarity (M) \times Volume (L) \times Molecular Weight (g/mol) \times 1000 (mg/g)

For 1 mL (0.001 L) of a 10 mM solution:

Mass (mg) = $0.01 \text{ mol/L} \times 0.001 \text{ L} \times 295.29 \text{ g/mol} \times 1000 \text{ mg/g} = 2.95 \text{ mg}$

Procedure:



- Weighing: Carefully weigh out 2.95 mg of Entecavir hydrate powder and place it into a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional, for cell culture): If the stock solution is intended for use in cell culture, it is recommended to filter-sterilize it through a 0.22 µm syringe filter that is compatible with DMSO. However, many researchers find that dissolving in 100% DMSO is sufficient to maintain sterility as very few microorganisms can survive in it.[7]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

Table 2: Storage and Stability of Entecavir Hydrate Stock Solutions in DMSO

Storage Temperature	Stability	Source
-20°C	≥ 4 years (as solid)	[1]
-20°C	1 month to 1 year (in solvent)	[4][5][8]
-80°C	1 to 2 years (in solvent)	[4][5][8]

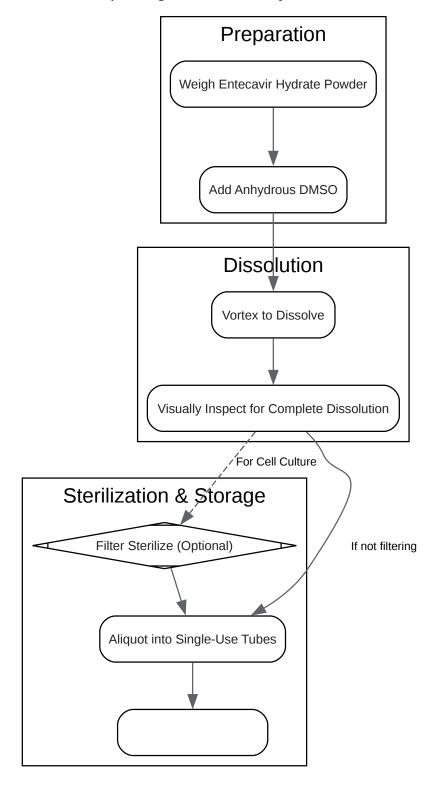
Note: For long-term storage, it is recommended to store the stock solution at -80°C.[4][5][8] Once an aliquot is thawed, it should be used promptly and any remaining solution discarded to avoid degradation.

Visualization of Experimental Workflow

The following diagram illustrates the key steps for preparing a sterile **Entecavir hydrate** stock solution in DMSO for use in cell culture applications.



Workflow for Preparing Entecavir Hydrate Stock Solution



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Caption: Workflow for **Entecavir Hydrate** Stock Solution Preparation.



Safety Precautions

Entecavir hydrate should be handled as a potentially hazardous material. Always wear appropriate personal protective equipment, including a lab coat, gloves, and safety glasses. All handling should be performed in a well-ventilated area or a chemical fume hood. For complete safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[1]

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